

Quantitative Binding Affinity of Oryzalin to Tubulin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oryzalin

Cat. No.: B097938

[Get Quote](#)

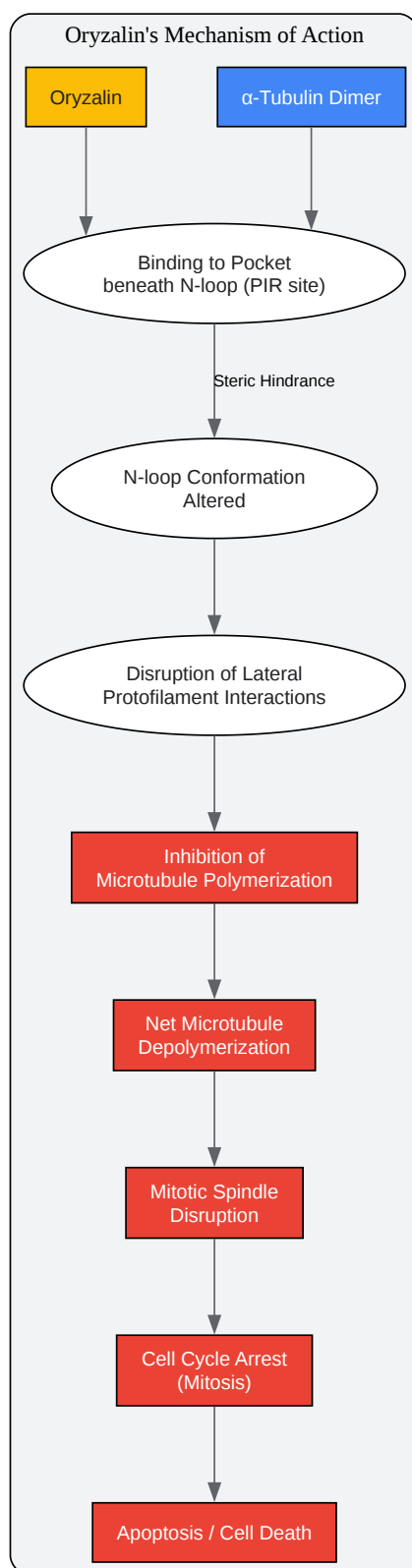
Oryzalin exhibits a high and selective binding affinity for tubulin from plants and protozoan parasites, while showing significantly lower affinity for mammalian tubulin. This selectivity is the basis for its use as a herbicide and its potential as an anti-parasitic agent with minimal host toxicity.^{[1][2][3][4]} The binding parameters have been determined using various biophysical and computational methods, and the key quantitative data are summarized below.

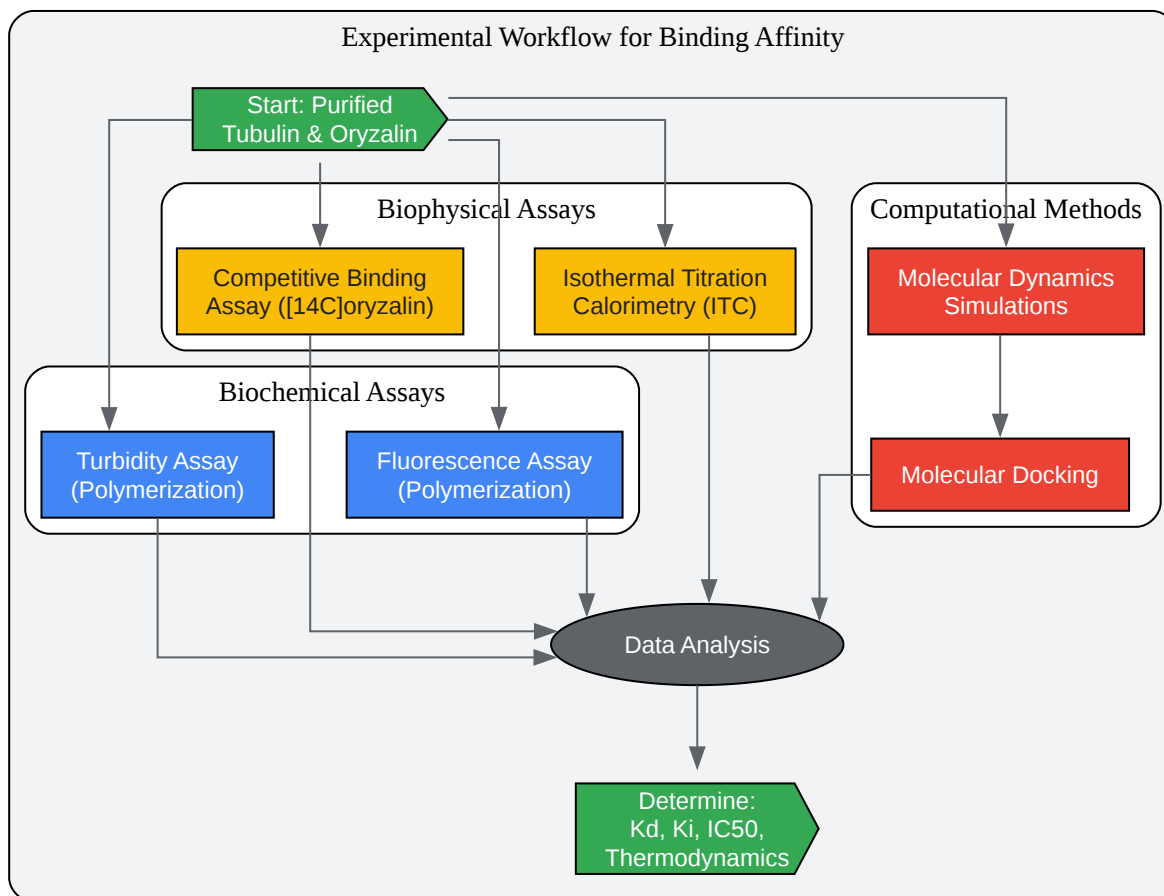
Parameter	Value	Organism/Tubulin Source	Method	Reference
Dissociation Constant (Kd)	95 nM	Zea mays (Maize)	Quasi-equilibrium binding	[2]
117 nM	Nicotiana tabacum (Tobacco)	Quasi-equilibrium binding with ¹⁴ C]oryzalin	[5]	
8.4 μM	Plant Tubulin	Kinetic binding methods (older estimate)	[2]	
Apparent Affinity Constant (Kapp)	1.19 x 10 ⁵ M ⁻¹	Rosa sp. (Rose)	Ligand-binding with ¹⁴ C]oryzalin	[1] [6]
Inhibition Constant (Ki)	2.59 x 10 ⁶ M	Rosa sp. (Rose)	Inhibition of taxol-induced polymerization	[1] [7]
IC ₅₀ (Cellular/Survival)	~100 nM (0.1 μM)	Toxoplasma gondii	Parasite Survival Assay	[4] [7] [8]
3.9 μM	Plasmodium falciparum	Microtubule Disruption Assay	[4]	
< 20 μM	Leishmania mexicana	Microtubule Disruption Assay	[4]	
> 50 μM	Mammalian Cell Lines	Cytotoxicity Assay	[4]	
Computational Binding Affinity	23 nM	Toxoplasma gondii (α-tubulin)	Molecular Docking & Dynamics	[9] [10]

Mechanism of Action: Binding Site and Microtubule Disruption

Oryzalin selectively binds to the α -tubulin subunit, a unique characteristic as many other microtubule-targeting agents bind to β -tubulin.^{[7][8]} Computational and mutagenesis studies have identified the binding site as a pocket located beneath the N-loop of α -tubulin.^{[9][10]} More recent computational studies propose this to be the pironetin (PIR) binding site.^{[7][8][11][12]}

The binding of **Oryzalin** to this site is thought to physically obstruct the necessary conformational changes in the N-loop, which are critical for forming lateral contacts between adjacent protofilaments.^{[9][10]} This interference prevents the assembly of tubulin dimers into a stable microtubule lattice, leading to a net depolymerization of microtubules. The disruption of these essential cytoskeletal structures results in the arrest of the cell cycle during mitosis and ultimately leads to apoptosis or cell death.^[13]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Oryzalin, a dinitroaniline herbicide, binds to plant tubulin and inhibits microtubule polymerization in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Rapid and Reversible High-Affinity Binding of the Dinitroaniline Herbicide Oryzalin to Tubulin from Zea mays L - PMC [pmc.ncbi.nlm.nih.gov]
- 3. α -Tubulin Mutations Alter Oryzalin Affinity and Microtubule Assembly Properties To Confer Dinitroaniline Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Unveiling the Possible Oryzalin-Binding Site in the α -Tubulin of Toxoplasma gondii - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Competitive Inhibition of High-Affinity Oryzalin Binding to Plant Tubulin by the Phosphoric Amide Herbicide Amiprofos-Methyl - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Oryzalin, a dinitroaniline herbicide, binds to plant tubulin and inhibits microtubule polymerization in vitro | Semantic Scholar [semanticscholar.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Dinitroanilines Bind α -Tubulin to Disrupt Microtubules - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Unveiling the Possible Oryzalin-Binding Site in the α -Tubulin of Toxoplasma gondii - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. pubs.acs.org [pubs.acs.org]
- 13. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Quantitative Binding Affinity of Oryzalin to Tubulin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097938#understanding-oryzalin-s-binding-affinity-to-tubulin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com